Introduction: The Enduring Significance of the Pyrrolidine Scaffold

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Compound of Interest

Compound Name:	*(R)-3-(Allyloxy)pyrrolidine hydrochloride*
CAS No.:	*1478194-93-2*
Cat. No.:	*B2616560*

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The five-membered saturated nitrogen heterocycle, the pyrrolidine ring, stands as a cornerstone in medicinal chemistry, often referred to as a "privileged scaffold."[1][2] Its prevalence in numerous natural products, pharmaceuticals, and catalysts stems from a unique combination of properties. The non-planar, sp^3-hybridized nature of the ring allows for a three-dimensional exploration of chemical space that is crucial for achieving specific and high-affinity interactions with biological targets like enzymes and receptors.[1][3] Furthermore, the nitrogen atom can act as a hydrogen bond donor or acceptor, and the ring's chirality plays a pivotal role in defining the pharmacological profile of a molecule.[1][4]

This guide focuses on a specific, high-value derivative: **(R)-3-(Allyloxy)pyrrolidine hydrochloride**. This molecule is not merely another pyrrolidine; it is a carefully designed chiral building block. The "(R)" stereochemistry at the C3 position is critical, as biological systems are exquisitely stereoselective.[3] The allyloxy group is a versatile functional handle, opening a gateway to a multitude of subsequent chemical transformations. The hydrochloride salt form enhances the compound's stability and handling characteristics, making it a reliable starting material for complex multi-step syntheses. As a Senior Application Scientist, my objective is to provide not just a protocol, but a comprehensive understanding of the causality behind the

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synthesis, characterization, and application of this key intermediate, empowering researchers to leverage its full potential in their drug discovery programs.

Physicochemical Properties and Structural Elucidation

A thorough understanding of a molecule's properties is the foundation of its effective use. **(R)-3-(Allyloxy)pyrrolidine hydrochloride** is typically a solid at room temperature, and like many amine hydrochlorides, it can be hygroscopic.

Core Properties

The fundamental physicochemical properties are summarized below. This data is essential for accurate reagent measurement, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Chemical Formula	$C_7H_{14}ClNO$	[5]
Molecular Weight	163.65 g/mol	[5]
Appearance	White to off-white solid (Predicted)	General knowledge
Solubility	Soluble in water, methanol, DMSO	[6][7]
Stereochemistry	(R)-enantiomer	Topic

Spectroscopic Signature for Quality Control

Unambiguous structural confirmation is paramount. The following spectroscopic data, based on analysis of analogous structures and fundamental principles, provides a reliable fingerprint for verifying the identity and purity of **(R)-3-(Allyloxy)pyrrolidine hydrochloride**.[8][9]

NMR is the most powerful tool for elucidating the precise structure. The predicted chemical shifts (in ppm) in a solvent like D_2O or DMSO-d_6 are detailed below. The causality for these shifts lies in the electronic environment of each nucleus.

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^{1}H NMR Spectroscopy (Predicted)

Protons	Chemical Shift (ppm)	Multiplicity	Rationale
N-H_2^+	~9.0 - 10.0	Broad singlet	Acidic protons of the ammonium salt, often exchange with solvent.
Allyl -CH=	~5.8 - 6.0	ddt	Vinyl proton coupled to cis, trans, and allylic protons.
Allyl =CH_2	~5.2 - 5.4	m	Terminal vinyl protons, showing cis and trans coupling.
Allyl -O-CH_2-	~4.0 - 4.1	d	Allylic protons adjacent to the ether oxygen.
Pyrrolidine H3	~4.1 - 4.3	m	Proton at the chiral center, deshielded by the adjacent ether oxygen.
Pyrrolidine H2, H5	~3.2 - 3.6	m	Protons alpha to the nitrogen, deshielded by the electron-withdrawing ammonium group.
Pyrrolidine H4	~2.0 - 2.3	m	Protons on the carbon between the chiral center and the nitrogen.

^{13}C NMR Spectroscopy (Predicted)

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Carbon	Chemical Shift (ppm)	Rationale
Allyl -CH=	~134	Alkene carbon.
Allyl =CH_2	~118	Terminal alkene carbon.
Pyrrolidine C3	~75 - 78	Carbon bearing the ether linkage, significantly deshielded.
Allyl -O-CH_2-	~70	Allylic carbon of the ether.
Pyrrolidine C2, C5	~45 - 48	Carbons alpha to the nitrogen.
Pyrrolidine C4	~30 - 33	Methylene carbon adjacent to the chiral center.

IR spectroscopy is excellent for identifying key functional groups. A sample analyzed by ATR-FTIR would be expected to show the following characteristic absorption bands.[8]

Functional Group	Wavenumber (cm^{-1})	Appearance
N-H Stretch	2400 - 2800	Broad, strong (characteristic of amine salt)
C-H Stretch (sp^2)	3010 - 3100	Medium
C-H Stretch (sp^3)	2850 - 3000	Medium-Strong
C=C Stretch	~1645	Weak-Medium
C-O-C Stretch	1050 - 1150	Strong

Electrospray ionization (ESI-MS) in positive ion mode would confirm the molecular weight. The expected observation is the molecular ion of the free base.

Ion	m/z (mass-to-charge)
$[M+H]^+$	128.1070

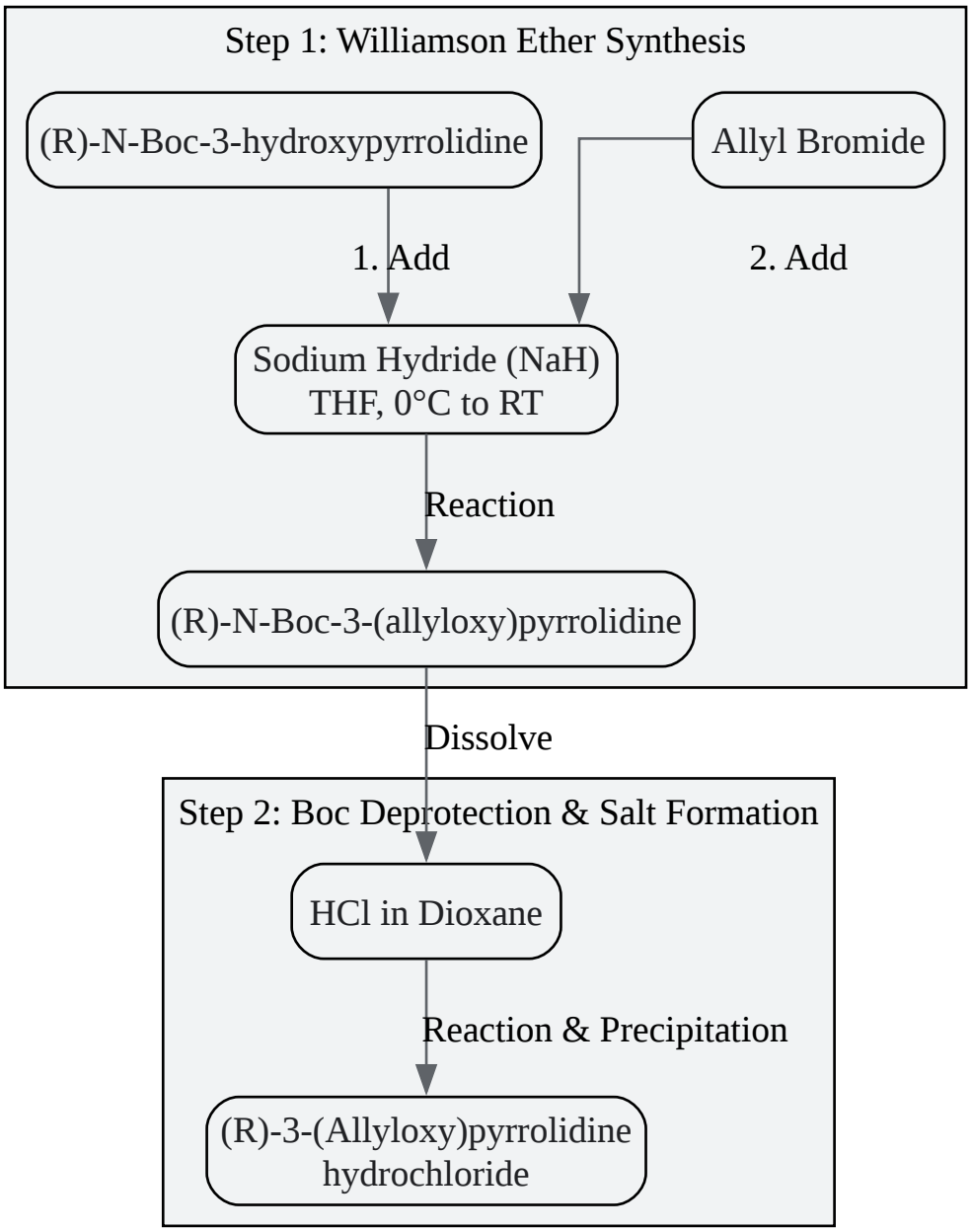
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Synthesis and Purification: A Validated Protocol

While numerous methods exist for pyrrolidine synthesis, a robust and scalable approach to **(R)-3-(Allyloxy)pyrrolidine hydrochloride** involves a two-step sequence starting from the commercially available (R)-N-Boc-3-hydroxypyrrolidine. This strategy is predicated on the use of the tert-butyloxycarbonyl (Boc) protecting group, which masks the nucleophilicity of the pyrrolidine nitrogen, preventing self-alkylation and ensuring the reaction proceeds exclusively at the hydroxyl group.[2]

Synthetic Workflow Diagram

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Caption: Proposed two-step synthesis of the target compound.

Step-by-Step Experimental Protocol

Expertise in Action: The choice of sodium hydride is deliberate; it is a strong, non-nucleophilic base that irreversibly deprotonates the hydroxyl group, driving the reaction to completion. The use of an ethereal solvent like THF is critical as it is aprotic and effectively solvates the

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resulting alkoxide. The final deprotection with HCl in dioxane is a clean and standard method that yields the desired hydrochloride salt directly as a precipitate, simplifying purification.

Step 1: Synthesis of (R)-N-Boc-3-(allyloxy)pyrrolidine

- Preparation: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel, add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 equivalents) and anhydrous tetrahydrofuran (THF).
- Alkoxide Formation: Cool the suspension to 0°C using an ice bath. Dissolve (R)-N-Boc-3-hydroxypyrrolidine (1.0 equivalent) in anhydrous THF and add it dropwise to the NaH suspension over 30 minutes.
- Reaction Monitoring: Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional hour. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Alkylation: Cool the reaction mixture back to 0°C. Add allyl bromide (1.5 equivalents) dropwise.
- Workup: Allow the reaction to stir at room temperature overnight. Quench the reaction carefully by the slow, dropwise addition of water at 0°C.
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude product can be purified by flash column chromatography on silica gel to yield the pure intermediate.

Step 2: Synthesis of **(R)-3-(Allyloxy)pyrrolidine hydrochloride**

- Deprotection: Dissolve the purified (R)-N-Boc-3-(allyloxy)pyrrolidine from Step 1 in a minimal amount of anhydrous diethyl ether or ethyl acetate.
- Salt Formation: To this solution, add a solution of HCl in 1,4-dioxane (4M, 2-3 equivalents) dropwise with stirring.

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- Isolation: A white precipitate will form immediately. Continue stirring for 1-2 hours to ensure complete precipitation.
- Purification: Collect the solid by vacuum filtration. Wash the filter cake with cold diethyl ether to remove any non-polar impurities.
- Drying: Dry the resulting white solid under high vacuum to afford the final product, **(R)-3-(Allyloxy)pyrrolidine hydrochloride**. Store under an inert atmosphere as the product may be hygroscopic.[10]

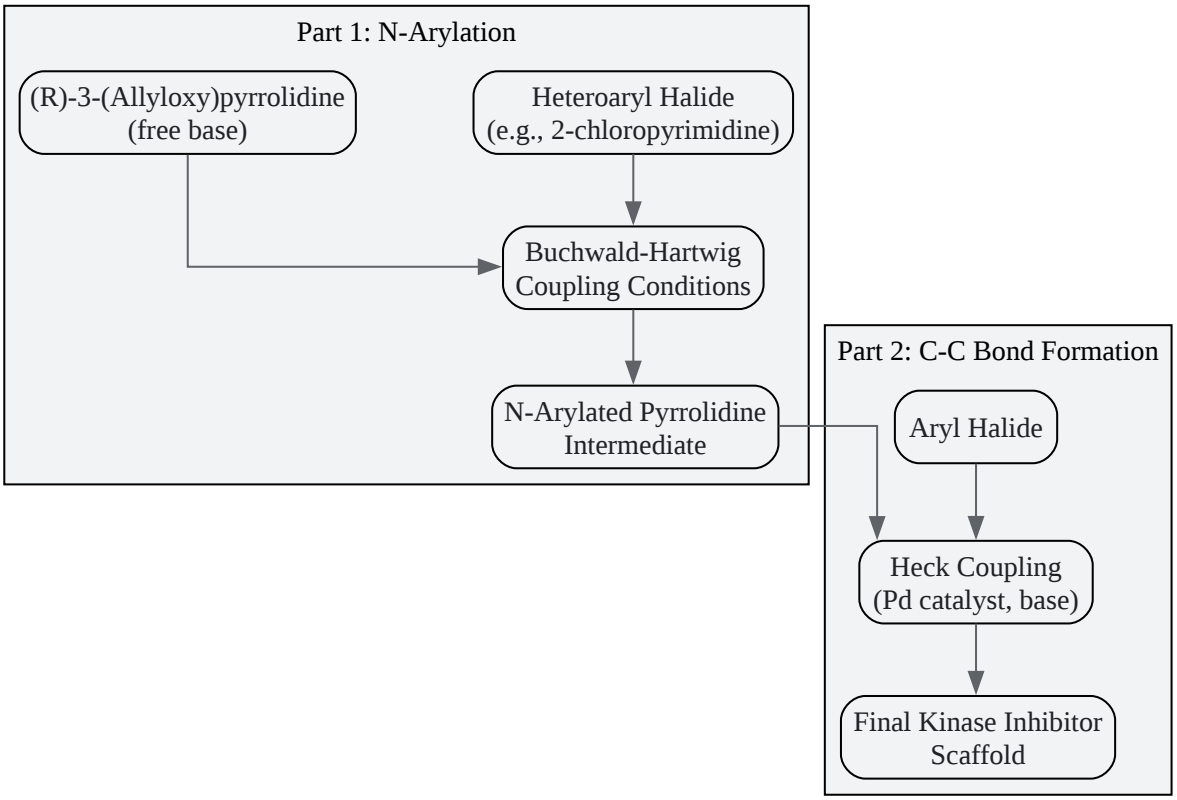
Applications in Drug Discovery: A Versatile Chiral Synthon

The true value of **(R)-3-(Allyloxy)pyrrolidine hydrochloride** lies in its application as a versatile intermediate. The pyrrolidine core is a key feature in a wide range of bioactive molecules, including inhibitors of dipeptidyl peptidase-4 (DPP-4) for diabetes and various kinase inhibitors for oncology.[2][11] The allyl group is not merely a spectator; it is a reactive handle for diversification.

Hypothetical Application Workflow: Synthesis of a Kinase Inhibitor Scaffold

Let's consider a hypothetical workflow where our title compound is used to synthesize a core scaffold for a novel series of kinase inhibitors. This workflow leverages the allyl group for a Heck coupling reaction, a powerful C-C bond-forming reaction.

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Caption: Diversification strategy using the allyl handle.

Causality in Action: In this workflow, the pyrrolidine nitrogen is first coupled with a heterocyclic fragment common in kinase inhibitors (e.g., a pyrimidine) via a Buchwald-Hartwig amination. The resulting intermediate now possesses the key N-arylpyrrolidine motif. Subsequently, the allyl group is exploited in a palladium-catalyzed Heck reaction to append another aryl group. This strategy allows for the rapid assembly of a complex, three-dimensional molecule from simple, commercially available starting materials. The stereochemistry at the C3 position, carried through from the start, will define the orientation of the side chain, which is often critical for fitting into the ATP-binding pocket of a target kinase.

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Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential to ensure safety. The information below is synthesized from safety data sheets of structurally related compounds.[10][12][13][14]

Aspect	Recommendation	Rationale
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area or fume hood.[10][13]	Avoids skin/eye irritation and inhalation of dust.[10][12]
Handling	Avoid direct contact with the substance. Avoid the formation or spread of dust.[10]	Minimizes exposure risk.
Storage	Store in a cool, well-ventilated area in a tightly closed container.[10] Product is hygroscopic; store under an inert atmosphere (e.g., Argon).[10]	Prevents degradation from moisture and air.
In case of Exposure	Skin: Wash immediately with plenty of soap and water. Eyes: Bathe with running water for 15 minutes and consult a doctor. Inhalation: Move to fresh air.[10]	Standard first-aid procedures for chemical exposure.
Disposal	Dispose of contents/container to an approved waste disposal plant.	Prevents environmental contamination.

Conclusion

(R)-3-(Allyloxy)pyrrolidine hydrochloride is more than just a chemical reagent; it is an enabling tool for medicinal chemists. Its defined stereochemistry, versatile allyloxy functional

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group, and stable salt form provide a reliable and strategically valuable starting point for the synthesis of complex molecular architectures. By understanding the principles behind its synthesis, characterization, and potential applications, researchers can confidently integrate this building block into their discovery pipelines, accelerating the development of next-generation therapeutics. The methodologies and insights presented in this guide are intended to provide a solid, field-proven foundation for its effective and safe utilization.

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